Application Note: Strategic Synthesis of LBM415 (NVP-PDF713) Intermediates

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Compound of Interest

Compound Name:	*2-Acetylamino-5-chloro-3-fluoropyridine*
Cat. No.:	*B8458866*

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Executive Summary

LBM415 (NVP-PDF713) represents a significant class of antibacterial agents known as Peptide Deformylase (PDF) Inhibitors.[1][2][3][4] Unlike traditional antibiotics targeting cell wall synthesis or ribosomal subunits, LBM415 targets the metalloproteinase PDF, which is essential for the maturation of nascent polypeptides in bacteria.[2]

This Application Note provides a detailed technical guide for the preparation of key succinyl-hydroxamate intermediates required for LBM415 synthesis. The protocol focuses on the construction of the chiral succinate backbone (the "Left-Hand Side" or LHS) and its convergent coupling with the functionalized amine pharmacophore (the "Right-Hand Side" or RHS), culminating in the critical hydroxamic acid generation.

Key Technical Challenges Addressed:

- Stereocontrol: Establishing the

  -methyl stereocenter crucial for the hydrophobic pocket fit.

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- Chemoselectivity: Differentiating between the two carboxyl termini of the succinate scaffold.
- Hydroxamate Stability: Avoiding Lossen rearrangement and minimizing metal-catalyzed decomposition during workup.

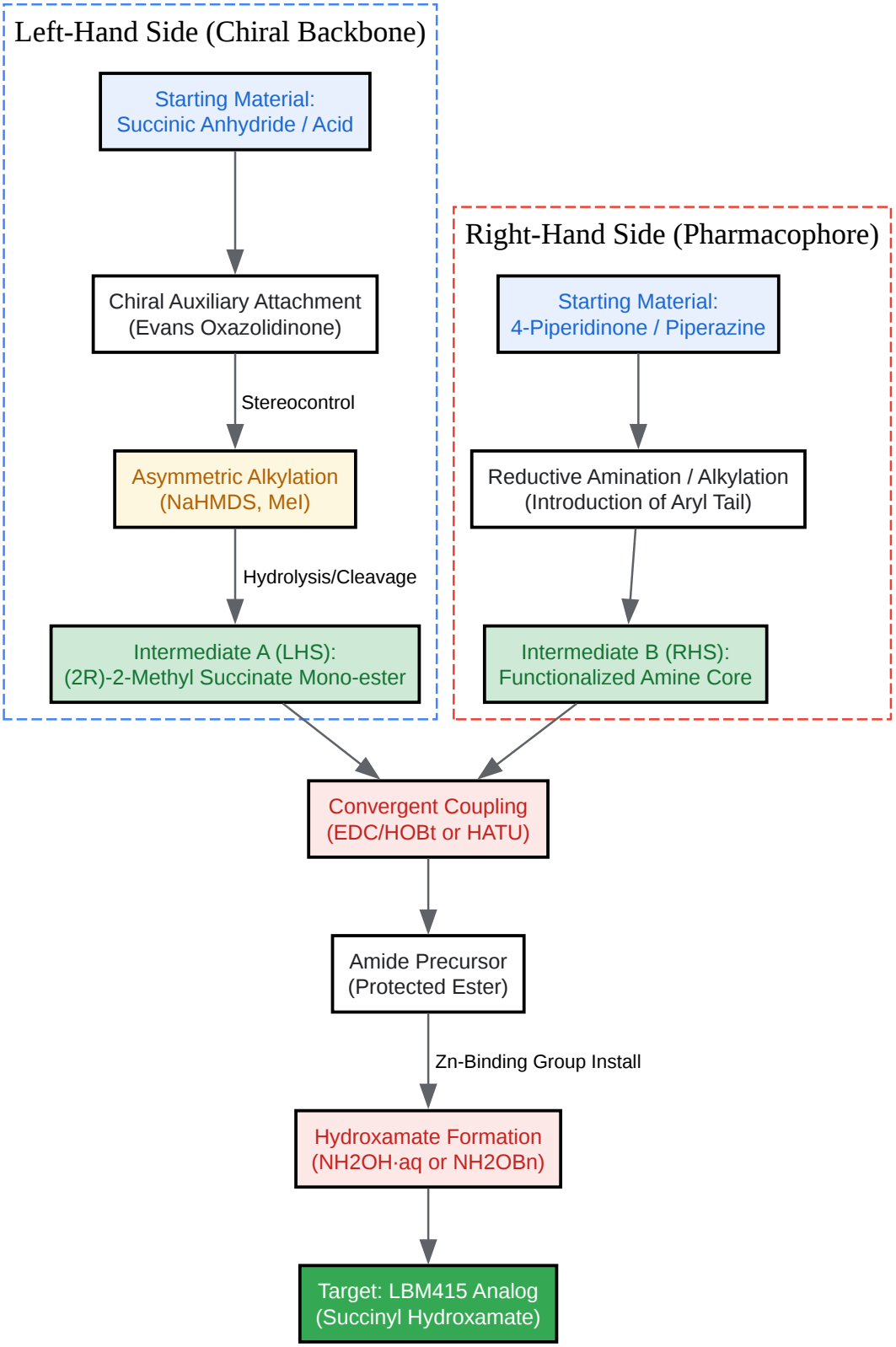
Retrosynthetic Logic & Pathway

The synthesis of LBM415 is best approached via a convergent strategy. The molecule is dissected into two primary modules: the Chiral Succinate Module (LHS) and the Amine Pharmacophore Module (RHS).

Pathway Visualization

The following diagram illustrates the convergent workflow, highlighting the critical decision points in the synthetic route.

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Caption: Convergent synthetic pathway for LBM415 class inhibitors, separating chiral backbone generation from pharmacophore assembly.

Detailed Experimental Protocols

Phase 1: Preparation of the Chiral Succinate Intermediate (LHS)

The biological activity of LBM415 is highly dependent on the

-configuration of the succinyl backbone. We utilize an Evans auxiliary approach for high enantiomeric excess (

).

Target Intermediate:

-4-(tert-butoxy)-3-methyl-4-oxobutanoic acid.

Reagents & Equipment[5][6][7][8]

- Substrate: 4-tert-butyl hydrogen succinate.
- Auxiliary:

  -(-)-4-Benzyl-2-oxazolidinone.
- Base:

  -Butyllithium (

  -BuLi), 2.5 M in hexanes.
- Alkylating Agent: Methyl Iodide (MeI).
- Solvent: Tetrahydrofuran (THF), anhydrous.

Step-by-Step Protocol

- Acylation of Auxiliary:
  - Dissolve

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-(-)-4-Benzyl-2-oxazolidinone (1.0 equiv) in THF at

.

- Add

  -BuLi (1.1 equiv) dropwise over 20 min. Stir for 30 min.

- Add 4-tert-butyl hydrogen succinate mixed anhydride (pre-formed with pivaloyl chloride/Et

  N) slowly.

- Warm to

  and stir for 2 hours. Quench with sat. NH

  Cl.

- Checkpoint: Verify formation of the imide via TLC (EtOAc/Hex 1:3).

- Asymmetric Alkylation (The Critical Step):
  - Cool the acylated imide (1.0 equiv) in THF to

    .

  - Add NaHMDS (1.1 equiv) dropwise to form the enolate (bright yellow color). Stir for 45 min.
  - Add MeI (5.0 equiv) rapidly.
  - Stir at

    for 4 hours, then allow to warm to

    overnight.

  - Mechanism Note: The bulky benzyl group on the oxazolidinone blocks one face of the enolate, forcing the methyl group to attack from the opposite side, establishing the

    -stereocenter.

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- Auxiliary Cleavage:
  - Treat the methylated intermediate with LiOH/H

    O

    in THF/H

    O at

    .
  - Why H

    O

    ? It forms the hydroperoxide anion, which is more nucleophilic than hydroxide, cleaving the imide without racemizing the sensitive

    -methyl center.
  - Acidify aqueous layer to pH 3 and extract with EtOAc.
  - Yield: Expect 85-90% yield of the chiral succinate mono-ester.

Phase 2: Convergent Coupling & Hydroxaminolysis

This phase couples the chiral acid (LHS) with the amine (RHS) and installs the zinc-binding hydroxamate group.

Target Molecule: LBM415 Precursor (Protected).

Reagents

- Coupling Agents: EDC

  HCl / HOBt (Standard) or HATU (for sterically hindered amines).
- Hydroxylamine Source: 50% Aqueous NH

  OH or NH

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OBn

HCl.

- Solvent: DMF or DCM.

Protocol A: Peptide Coupling

- Dissolve the Chiral Succinate Intermediate (1.0 equiv) in dry DMF.
- Add DIPEA (3.0 equiv) followed by HATU (1.1 equiv). Stir for 10 min to activate the acid.
- Add the Amine Pharmacophore (e.g., 4-(4-fluorobenzyloxy)piperidine) (1.0 equiv).
- Stir at Room Temperature (RT) for 12 hours.
- Workup: Dilute with EtOAc, wash with 1N HCl, sat. NaHCO

  , and brine. Dry over Na

  SO

  .
- Purification: Flash chromatography (MeOH/DCM gradient).

Protocol B: Hydroxamate Generation (The "LBM415" Step)

The final step converts the tert-butyl ester into the hydroxamic acid. Direct aminolysis is preferred over acid hydrolysis to avoid side reactions.

- Deprotection: Treat the coupled product with TFA/DCM (1:1) for 1 hour to remove the tert-butyl group, yielding the free carboxylic acid. Remove volatiles in vacuo.
- Activation: Dissolve the free acid in DCM/DMF (4:1). Add Ethyl Chloroformate (1.1 equiv) and N-Methylmorpholine (NMM, 1.2 equiv) at

  to form the mixed anhydride.
- Hydroxaminolysis:

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- Prepare a fresh solution of hydroxylamine in MeOH by treating NH

  OH

  HCl with KOH in MeOH and filtering off KCl.
- Add the hydroxylamine filtrate to the mixed anhydride at

  .
- Stir for 2 hours, warming to

  .

- Workup (Critical):
  - Quench with water. Extract with EtOAc.[8]
  - Safety Warning: Hydroxamic acids can chelate trace metals (Fe, Cu) in solvents, leading to colored impurities or decomposition. Use glass-distilled solvents and wash with EDTA solution if necessary.
- Final Polish: Recrystallize from EtOAc/Heptane.

Analytical Data & Validation

To ensure the integrity of the intermediates, the following specifications must be met.

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Parameter	Method	Specification (Acceptance Criteria)
Chiral Purity (LHS)	Chiral HPLC (Chiralcel OD-H)	(Crucial for potency)
Identity	-NMR (400 MHz, DMSO-)	Diagnostic 8.5-10.5 ppm (Hydroxamate NH/OH)
Residual Metal	ICP-MS	(Pd/Zn/Fe)
Water Content	Karl Fischer	

Troubleshooting Note: If the hydroxamate peak in NMR is broad or missing, the proton may be exchanging rapidly. Run the NMR in dry DMSO-

with a drop of dilute DCl to sharpen the signal.

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